

Tert-Butyldimethylsilyl Trifluoromethanesulfonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tert-butyldimethylsilyl trifluoromethanesulfonate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyldimethylsilyl trifluoromethanesulfonate (TBSOTf or TBDMSOTf) is a powerful and versatile reagent in modern organic synthesis.[1] Its high reactivity as a silylating agent and its capacity to act as a Lewis acid make it an indispensable tool for a wide range of chemical transformations.[2] This technical guide provides an in-depth overview of the properties, reactivity, and applications of TBSOTf, with a focus on its utility in complex molecule synthesis relevant to pharmaceutical and drug development.

Core Properties of Tert-Butyldimethylsilyl Trifluoromethanesulfonate

TBSOTf is a colorless to light yellow, fuming liquid that is sensitive to moisture.[3] Its key physical and chemical properties are summarized in the tables below for easy reference and comparison.

Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₅ F ₃ O ₃ SSi	[3]
Molecular Weight	264.34 g/mol	[4]
Boiling Point	65-67 °C at 12 mmHg	[4]
Density	1.151 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.385	[3]
Melting Point	< 0 °C	[3]
Flash Point	37 °C (98.6 °F) - closed cup	[5]
Solubility	Soluble in most organic solvents (e.g., pentane, CH ₂ Cl ₂). Decomposes in water.	[3]

Chemical and Spectroscopic Properties

Property	Value	Reference(s)
CAS Number	69739-34-0	[4]
EC Number	274-102-0	[6]
PubChem CID	123564	[6]
InChI Key	WLLIXJBWWFGEHT-UHFFFAOYSA-N	[6]
Canonical SMILES	CC(C)(C)--INVALID-LINK--(C)OS(=O)(=O)C(F)(F)F	[6]
¹ H NMR (400 MHz, CDCl ₃)	δ 0.95 (s, 9H), -0.21 (s, 3H), -0.47 (s, 3H)	[1]

Reactivity and Applications

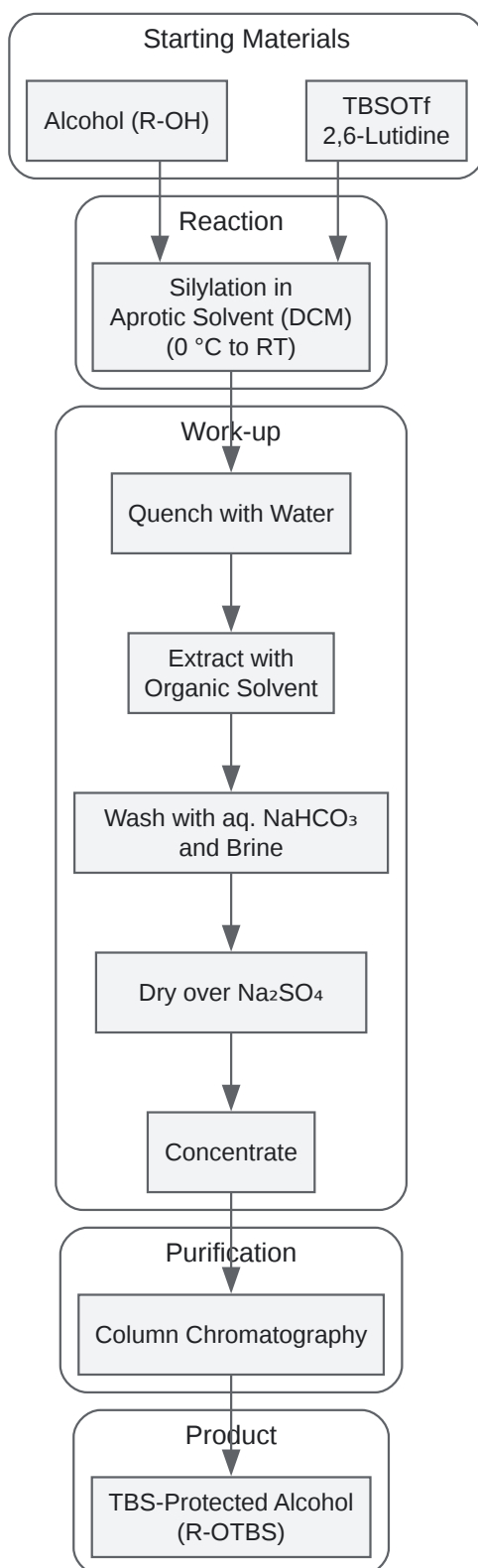
The high reactivity of TBSOTf stems from the excellent leaving group ability of the trifluoromethanesulfonate (triflate) anion, which makes the silicon atom highly electrophilic. This inherent reactivity allows for rapid and efficient reactions under mild conditions.

Silylating Agent for Protection of Functional Groups

TBSOTf is a premier reagent for the introduction of the tert-butyldimethylsilyl (TBS) protecting group, which is widely used to mask the reactivity of hydroxyl and amino groups in multi-step syntheses.^[7]

- **Alcohols:** TBSOTf is significantly more reactive than the corresponding chloride (TBSCl) and is capable of silylating primary, secondary, and even sterically hindered tertiary alcohols.^[6] ^[8] The reaction is typically carried out in the presence of a non-nucleophilic base, such as 2,6-lutidine, in an aprotic solvent like dichloromethane (DCM).^[8] The bulky TBS group provides considerable stability to the resulting silyl ether under a wide range of reaction conditions, yet it can be readily removed using fluoride sources (e.g., tetrabutylammonium fluoride, TBAF) or acidic conditions.^[6]
- **Amines:** Similar to alcohols, primary and secondary amines can be efficiently protected as their corresponding TBS-amines using TBSOTf.

The general workflow for the protection of an alcohol using TBSOTf is depicted below:



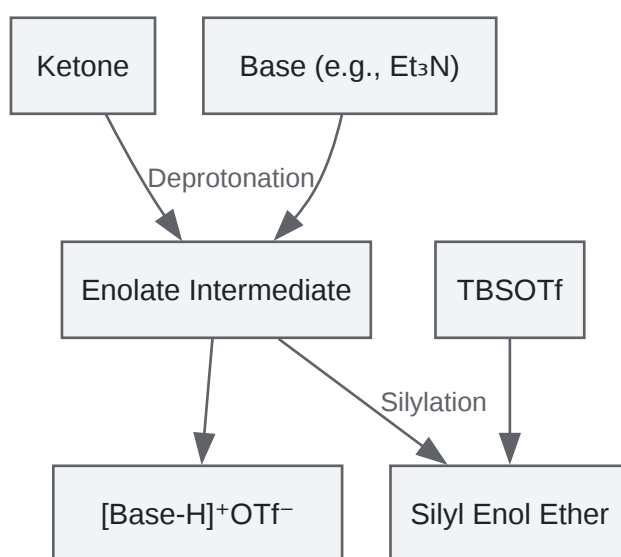
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Caption: General workflow for the TBS protection of an alcohol.

Formation of Silyl Enol Ethers

TBSOTf is highly effective in converting ketones and lactones into their corresponding silyl enol ethers.[2] These intermediates are of great synthetic value, particularly in carbon-carbon bond-forming reactions such as the Mukaiyama aldol reaction. The regioselectivity of silyl enol ether formation (i.e., kinetic versus thermodynamic control) can be influenced by the choice of base and reaction conditions.[9]

The mechanism for the formation of a silyl enol ether from a ketone is illustrated below:



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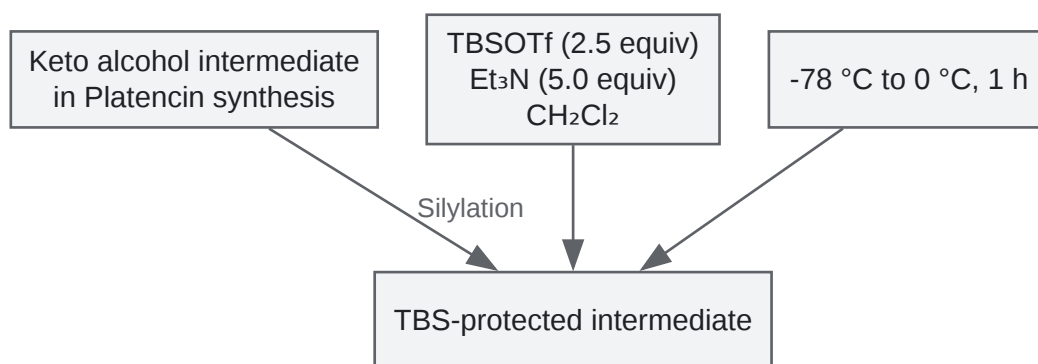
Caption: Mechanism of silyl enol ether formation.

Lewis Acid Catalysis

The inherent Lewis acidity of TBSOTf allows it to catalyze a variety of organic transformations. It can activate carbonyl compounds towards nucleophilic attack, promote conjugate additions, and facilitate rearrangement reactions.[2]

Application in Natural Product Synthesis: The Total Synthesis of (±)-Platencin

A notable application of TBSOTf is in the total synthesis of complex natural products. In the synthesis of (±)-Platencin, a potent antibacterial agent, TBSOTf is employed for the protection of a key hydroxyl group.[1] The reaction scheme below highlights a crucial step in this synthesis where TBSOTf is used.



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Caption: TBSOTf in the total synthesis of (±)-Platencin.

Experimental Protocols

Silylation of a Primary Alcohol

This protocol describes a general procedure for the protection of a primary alcohol using TBSOTf.

Materials:

- Primary alcohol
- **tert-Butyldimethylsilyl trifluoromethanesulfonate (TBSOTf)**
- 2,6-Lutidine
- Anhydrous dichloromethane (DCM)
- Deionized water
- Saturated aqueous sodium bicarbonate (NaHCO₃)

- Brine (saturated aqueous NaCl)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a solution of the primary alcohol (1.0 equiv) in anhydrous DCM, add 2,6-lutidine (2.0 equiv) at room temperature under an inert atmosphere (e.g., argon or nitrogen).
- Cool the mixture to 0 °C using an ice bath.
- Slowly add TBSOTf (1.5 equiv) dropwise to the stirred solution.
- Allow the reaction to stir at room temperature for 2 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel and extract with DCM.
- Wash the combined organic layers with saturated aqueous NaHCO_3 and then with brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel chromatography to yield the TBS-protected alcohol.[\[10\]](#)

Synthesis of a Silyl Enol Ether from a Ketone

This protocol provides a method for the synthesis of a silyl enol ether from a ketone.

Materials:

- Ketone
- **tert-Butyldimethylsilyl trifluoromethanesulfonate (TBSOTf)**
- Triethylamine (Et_3N)

- Anhydrous dichloromethane (DCM)
- Deionized water
- Anhydrous sodium sulfate (Na_2SO_4)


Procedure:

- Dissolve the ketone (1.0 equiv) and triethylamine (1.2 equiv) in anhydrous DCM under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add TBSOTf (1.1 equiv) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 6 hours, or until TLC analysis indicates complete consumption of the starting material.
- Quench the reaction with deionized water.
- Separate the organic layer and extract the aqueous layer with DCM.
- Combine the organic layers, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purify the crude product by silica gel chromatography to afford the silyl enol ether.

Safety and Handling

Tert-butyldimethylsilyl trifluoromethanesulfonate is a flammable, corrosive, and moisture-sensitive liquid that requires careful handling in a well-ventilated fume hood.[\[11\]](#)

Hazard Summary

Hazard	Description	GHS Pictograms
Flammability	Flammable liquid and vapor.	
Corrosivity	Causes severe skin burns and eye damage.	corrosive
Health Hazards	May cause respiratory irritation.	!

Handling and Storage

- **Handling:** Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[11\]](#) Use only non-sparking tools and take precautionary measures against static discharge.[\[11\]](#) Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.[\[11\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[11\]](#) Recommended storage temperature is 2-8 °C.[\[3\]](#) It is moisture-sensitive and should be stored under an inert atmosphere.[\[11\]](#)

First Aid Measures

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[12\]](#)
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[12\]](#)
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[12\]](#)
- **Ingestion:** Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[12\]](#)

Disposal

Dispose of contents and container in accordance with local, regional, national, and international regulations.^[11] Do not allow to enter drains or watercourses.

Conclusion

Tert-butyldimethylsilyl trifluoromethanesulfonate is a highly effective and versatile reagent with broad applications in organic synthesis. Its powerful silylating ability, coupled with its utility as a Lewis acid, makes it a valuable tool for researchers, scientists, and drug development professionals. A thorough understanding of its properties, reactivity, and safe handling procedures is essential for its successful application in the laboratory.

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